

An In-Depth Technical Guide to the Solubility of Tetrahydrofurfurylamine in Organic Solvents

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Compound of Interest

Compound Name: **Tetrahydrofurfurylamine**

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Introduction

Tetrahydrofurfurylamine (THFA) is a versatile heterocyclic amine with a wide range of applications in the pharmaceutical, agricultural, and chemical industries. Its utility as a building block in the synthesis of more complex molecules is significantly influenced by its solubility in various organic solvents.^[1] This technical guide provides a comprehensive overview of the solubility of **tetrahydrofurfurylamine**, presenting available data, detailed experimental protocols for solubility determination, and a logical workflow for assessing its solubility profile.

There is a notable scarcity of published quantitative data on the solubility of **tetrahydrofurfurylamine** in a broad spectrum of organic solvents. However, qualitative descriptions consistently indicate its favorable solubility in many common organic media. This guide compiles the available qualitative information and provides a robust experimental framework for researchers to determine precise quantitative solubility data tailored to their specific applications.

Data Presentation: Solubility of Tetrahydrofurfurylamine

The following table summarizes the available qualitative and miscibility data for **tetrahydrofurfurylamine** in water and selected organic solvents. It is important to note the

conflicting information regarding its solubility in water. While some sources describe it as miscible[2][3], others state it is insoluble.[1] This discrepancy highlights the importance of experimental verification.

Solvent Class	Solvent	Qualitative Solubility / Miscibility
Water	Water	Miscible / Insoluble (Conflicting Reports)[1][2][3]
Halogenated	Chloroform	Soluble[2][4][5][6]
Alcohols	Methanol	Soluble[2][4]
Ethanol	Expected to be Soluble/Miscible[7]	
Ethers	Diethyl Ether	Expected to be Soluble/Miscible[7]
Aromatics	Benzene	Expected to be Soluble/Miscible[7]

Note: "Expected to be Soluble/Miscible" is based on the general principle that amines are soluble in organic solvents like alcohols, ethers, and benzene.[7]

Experimental Protocols: Determining Tetrahydrofurfurylamine Solubility

For researchers requiring precise quantitative solubility data, the following gravimetric method provides a reliable and accurate approach.

Gravimetric Method for Solubility Determination

Objective: To quantitatively determine the solubility of **tetrahydrofurfurylamine** in a specific organic solvent at a controlled temperature.

Materials:

- High-purity **Tetrahydrofurfurylamine** (THFA)
- Analytical grade organic solvent of interest
- Temperature-controlled shaker or water bath
- Calibrated analytical balance (readable to ± 0.1 mg)
- Glass vials with PTFE-lined screw caps
- Calibrated positive displacement pipettes or gas-tight syringes
- Syringe filters (chemically compatible with the solvent and amine, e.g., PTFE)
- Drying oven
- Desiccator

Procedure:

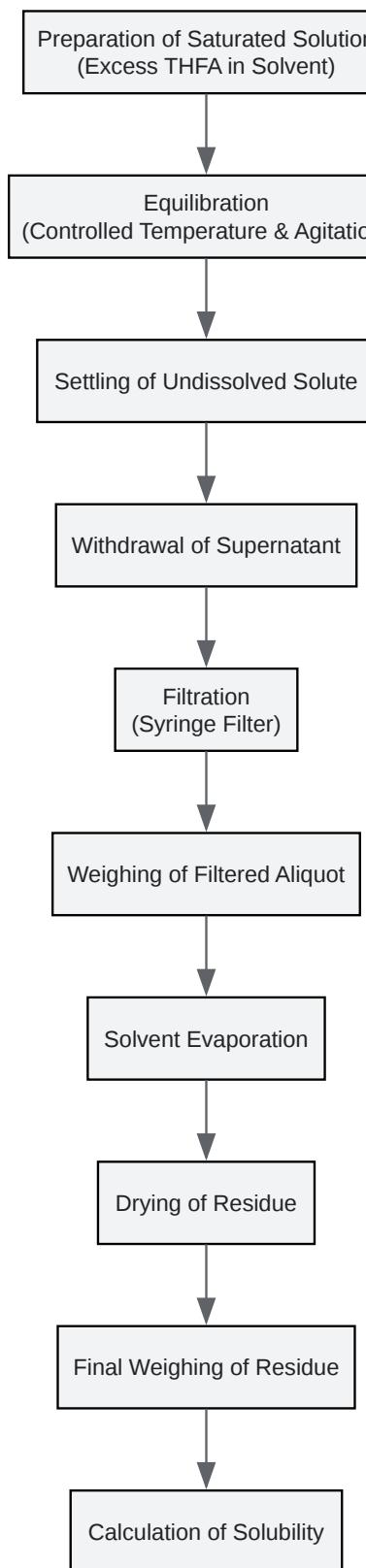
- Preparation of a Saturated Solution:
 - Add an excess amount of **tetrahydrofurfurylamine** to a known volume of the selected organic solvent in a glass vial. The presence of undissolved THFA is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium solubility is reached.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the vial to stand in the temperature-controlled bath for at least 2 hours to allow the undissolved THFA to settle.

- Carefully withdraw a known volume of the clear supernatant using a pre-warmed (to the experimental temperature) gas-tight syringe.
- Attach a syringe filter to the syringe and discard the first few drops to saturate the filter material.
- Dispense a precise volume of the filtered saturated solution into a pre-weighed, dry container (e.g., a glass petri dish or a small beaker).

- Gravimetric Analysis:
 - Record the total mass of the container with the filtered solution.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of THFA to avoid any loss of the solute.
 - Once the solvent has been removed, place the container in a drying oven at a moderate temperature (e.g., 50-60 °C) until a constant mass is achieved.
 - Cool the container in a desiccator to room temperature before each weighing to prevent errors due to buoyancy effects of warm air.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **tetrahydrofurfurylamine** by subtracting the initial mass of the empty container from the final mass of the container with the dried residue.
 - The mass of the solvent can be determined by subtracting the mass of the dissolved THFA from the total mass of the solution.
 - Express the solubility in desired units, such as grams per 100 mL of solvent (g/100 mL) or grams per 100 g of solvent (g/100 g).

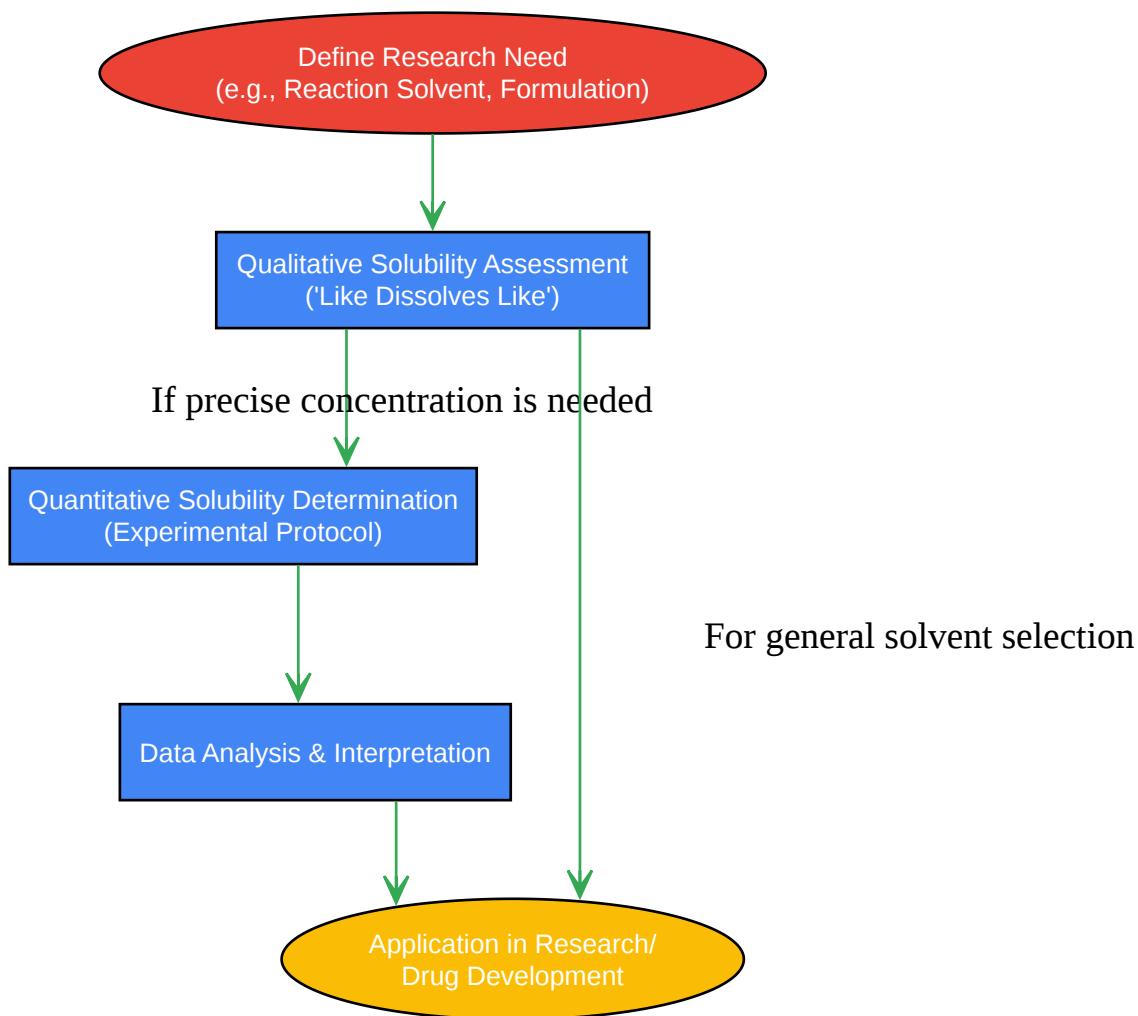
Mandatory Visualization

The following diagrams illustrate the logical workflow for determining the solubility of **tetrahydrofurfurylamine**.



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Caption: Experimental workflow for determining the solubility of **tetrahydrofurfurylamine**.



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Caption: Logical relationship for solubility assessment in a research context.

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